

Personal protective equipment for handling Angelic Acid Methyl Ester

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Compound of Interest

Compound Name: Angelic Acid Methyl Ester

Cat. No.: B153205

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Essential Safety and Handling Guide for Angelic Acid Methyl Ester

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **Angelic Acid Methyl Ester** (CAS No. 5953-76-4), a flammable liquid and vapor requiring careful management.

Hazard Identification and Personal Protective Equipment (PPE)

Angelic Acid Methyl Ester is classified as a flammable liquid and vapor.^[1] It is crucial to handle this chemical in a well-ventilated area and away from heat, sparks, open flames, and other ignition sources.^[1] Proper personal protective equipment is the first line of defense against exposure.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Recommendations	Rationale
Eye Protection	Wear safety glasses with side-shields or chemical goggles. [2]	To prevent eye contact with splashes or vapors.
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use.	To prevent skin contact.
Skin and Body Protection	Wear a lab coat, and consider an apron and additional protective clothing for larger quantities.	To protect skin from accidental splashes.
Respiratory Protection	Not normally required with adequate ventilation. If vapors or aerosols are generated, use a NIOSH-approved respirator.	To prevent inhalation of potentially harmful vapors.

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risks associated with **Angelic Acid Methyl Ester**.

Handling Procedures:

- Ventilation: Always handle **Angelic Acid Methyl Ester** in a well-ventilated area, such as a chemical fume hood.[\[3\]](#)[\[4\]](#)
- Ignition Sources: Keep away from all sources of ignition, including heat, sparks, and open flames.[\[1\]](#) Use non-sparking tools when handling.[\[3\]](#)[\[4\]](#)
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

- **Avoid Contact:** Take measures to avoid contact with skin and eyes and to prevent inhalation of vapors.[3][4]

Storage Procedures:

- **Container:** Keep the container tightly closed when not in use.[2][3][4]
- **Location:** Store in a cool, dry, and well-ventilated place.[3][4]
- **Incompatibilities:** Store away from strong oxidizing agents and strong acids.[2][5]

Emergency and Disposal Plan

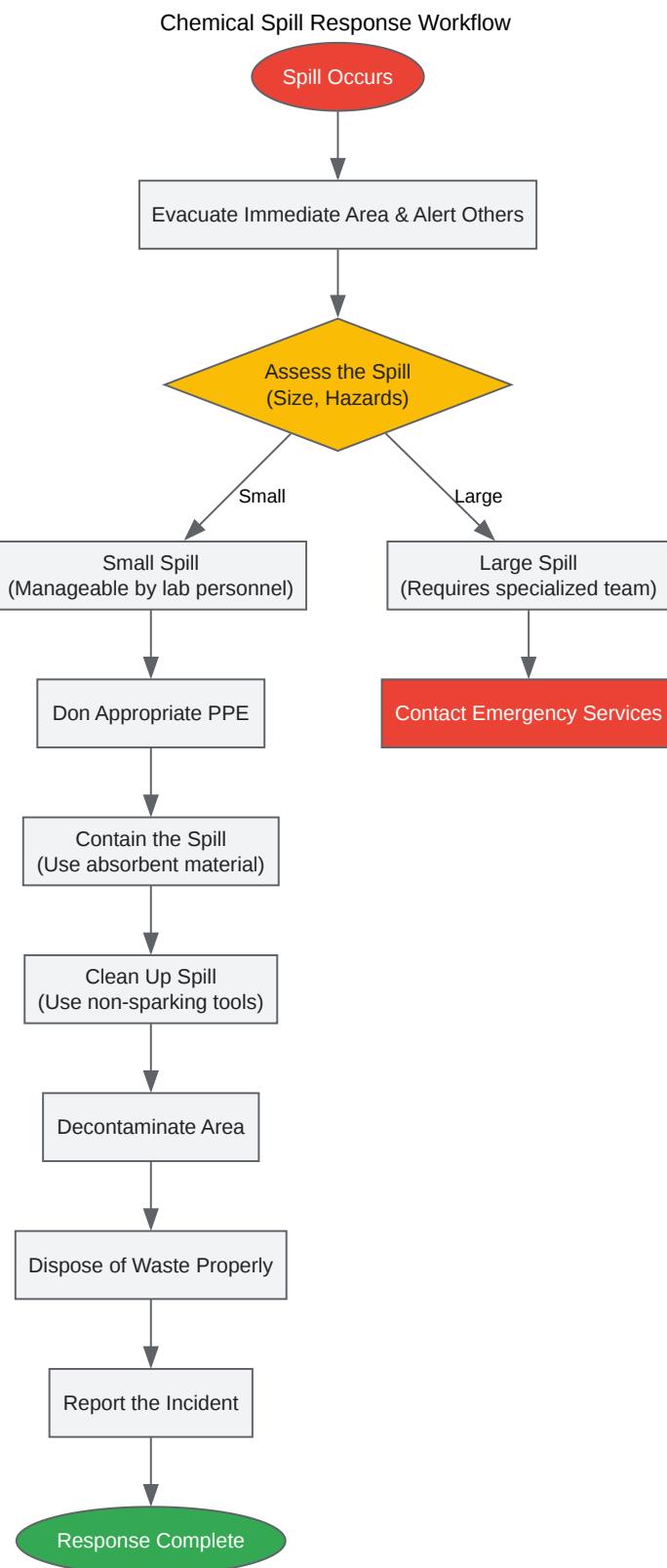
A clear plan for emergencies and waste disposal is essential for a safe laboratory environment.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [6]
Skin Contact	Immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.[5][6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[2]

Spill Response:

In the event of a spill, follow this workflow:

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Caption: Workflow for responding to a chemical spill.

Disposal Plan: Dispose of **Angelic Acid Methyl Ester** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[3][4] Waste should be placed in a suitable, labeled container for disposal by a licensed waste disposal company.[6] Do not dispose of down the drain.

Physical and Chemical Properties

Property	Value
CAS Number	5953-76-4[7]
Molecular Formula	C ₆ H ₁₀ O ₂ [7]
Molecular Weight	114.14 g/mol [7]
Appearance	Colorless to light yellow liquid[1]
Boiling Point	130 °C
Density	0.95 g/cm ³

This guide is intended to provide essential safety and logistical information. Always refer to the full Safety Data Sheet (SDS) for **Angelic Acid Methyl Ester** before handling the chemical.

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